

# Technical Profile: 5-(2,5-Dichlorophenyl)nicotinic acid

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## Compound of Interest

Compound Name: 5-(2,5-Dichlorophenyl)nicotinic acid

CAS No.: 1181639-80-4

Cat. No.: B6356796

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CAS Registry Number: 1181639-80-4[1]

## Executive Summary

**5-(2,5-Dichlorophenyl)nicotinic acid** (CAS 1181639-80-4) is a specialized biaryl pyridine building block used in medicinal chemistry. It serves as a critical scaffold in the synthesis of inhibitors targeting kinases and proprotein convertases (e.g., Furin). Structurally, it consists of a nicotinic acid (pyridine-3-carboxylic acid) core substituted at the 5-position with a 2,5-dichlorophenyl moiety.[1]

While less commercially ubiquitous than its 2-amino or 2-chloro derivatives, this specific carboxylic acid intermediate is essential for generating amide libraries or ester derivatives in Structure-Activity Relationship (SAR) campaigns.

## Chemical Identification & Properties

The following data aggregates physicochemical identifiers for precise database searching and experimental verification.

| Property          | Specification                                                  |
|-------------------|----------------------------------------------------------------|
| CAS Number        | 1181639-80-4                                                   |
| Chemical Name     | 5-(2,5-Dichlorophenyl)pyridine-3-carboxylic acid               |
| Molecular Formula | C <sub>12</sub> H <sub>7</sub> Cl <sub>2</sub> NO <sub>2</sub> |
| Molecular Weight  | 268.09 g/mol                                                   |
| Exact Mass        | 266.9854                                                       |
| SMILES            | <chem>OC(=O)c1cncc(c1)-c2cc(Cl)ccc2Cl</chem>                   |
| InChI Key         | Derived from structure (e.g., X-UHFFFAOYSA-N)                  |
| Appearance        | Off-white to pale yellow solid (Typical)                       |
| Solubility        | Soluble in DMSO, DMF; sparingly soluble in water (low pH)      |

## Structural Analogs & Derivatives

Researchers often encounter this compound alongside its functionalized analogs. Ensure you are using the correct CAS for your specific derivative:

- **2-Amino-5-(2,5-dichlorophenyl)nicotinic acid**: CAS 1261966-96-4 (Common in kinase inhibitor synthesis).
- **2-Chloro-5-(2,5-dichlorophenyl)nicotinic acid**: CAS 1261960-19-3 (Electrophilic intermediate for SNAr reactions).

## Synthetic Methodology

The most robust route to CAS 1181639-80-4 is via a Suzuki-Miyaura cross-coupling reaction. This protocol ensures high regioselectivity at the 5-position of the pyridine ring.

## Reaction Logic

- **Substrate Selection**: Use 5-Bromonicotinic acid as the electrophile. The bromine at C5 is highly reactive toward oxidative addition by Palladium (Pd).

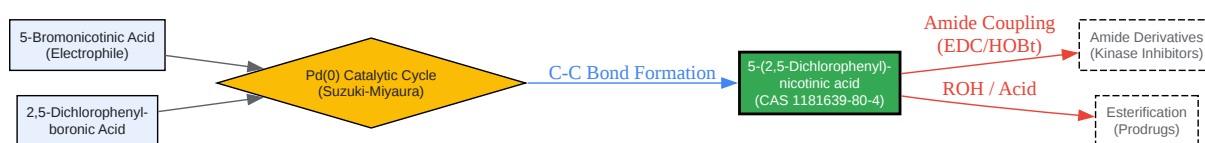
- Boronic Acid Partner: 2,5-Dichlorophenylboronic acid provides the aryl substituent.
- Catalytic Cycle: A Pd(0)/Pd(II) cycle facilitates the transmetalation and reductive elimination to form the biaryl C-C bond.

## Experimental Protocol (Standardized)

- Reagents:
  - 5-Bromonicotinic acid (1.0 eq)
  - 2,5-Dichlorophenylboronic acid (1.1 eq)
  - Catalyst: Pd(dppf)Cl<sub>2</sub>·DCM (3-5 mol%)
  - Base: Na<sub>2</sub>CO<sub>3</sub> (2.0 M aqueous solution, 3.0 eq)
  - Solvent: 1,4-Dioxane (degassed)
- Procedure:
  - Charge a reaction vessel with the aryl halide, boronic acid, and Pd catalyst under an inert atmosphere (N<sub>2</sub> or Ar).
  - Add degassed 1,4-dioxane and the aqueous base.
  - Heat the mixture to 80–90 °C for 4–12 hours. Monitor conversion via LC-MS (Target Mass: 268 [M+H]<sup>+</sup>).
  - Workup: Cool to room temperature. Acidify the aqueous layer to pH ~3-4 with 1N HCl to precipitate the carboxylic acid product.
  - Purification: Filter the precipitate or extract with Ethyl Acetate. Recrystallize from Ethanol/Water or purify via reverse-phase chromatography if high purity (>98%) is required.

## Mechanistic Visualization

The following diagram illustrates the synthetic pathway and the structural relationship between the core acid and its common derivatives.



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Figure 1: Synthetic logic flow for CAS 1181639-80-4 via Suzuki coupling and its downstream utility.

## Applications in Drug Discovery

The 5-aryl-nicotinic acid scaffold is a "privileged structure" in medicinal chemistry, often serving as a bioisostere for biaryl systems in:

- **Furin Inhibition:** Dichlorophenyl-pyridine motifs have been identified as potent inhibitors of Furin, a proprotein convertase involved in viral entry (including SARS-CoV-2) and cancer metastasis.<sup>[2]</sup> The 2,5-dichloro substitution pattern modulates the steric fit within the enzyme's binding pocket.
- **Kinase Inhibitors:** The carboxylic acid group acts as a "handle" to attach solubilizing groups or to interact with the hinge region of kinases (e.g., p38 MAP kinase) via hydrogen bonding.
- **Agrochemicals:** Similar halogenated nicotinic acids are precursors to herbicides (e.g., Dicamba analogs), exploiting the stability of the pyridine ring in metabolic systems.

## References

- Chemical Book/ChemBK.3-Pyridinecarboxylic acid, 5-(2,5-dichlorophenyl)- Basic Information. Retrieved from
- Sigma-Aldrich.2-Amino-5-(2,5-dichlorophenyl)nicotinic acid (Analog Reference). Retrieved from

- Dahms, S. O., et al. (2022). Dichlorophenylpyridine-Based Molecules Inhibit Furin through an Induced-Fit Mechanism. ACS Pharmacology & Translational Science.
- World Intellectual Property Organization (WIPO). WO1998039298A1 - Process for the preparation of nicotinic acids. (Synthetic methodology reference).

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## Sources

- [1. chembk.com](https://chembk.com) [[chembk.com](https://chembk.com)]
- [2. scienceopen.com](https://scienceopen.com) [[scienceopen.com](https://scienceopen.com)]
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